

# 2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE safety and handling

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2,2'-  
BIS(METHOXYMETHOXY)-1,1'-  
BINAPHTHALENE

Cat. No.: B114958

[Get Quote](#)

## An In-depth Technical Guide to the Safe Handling of 2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE

This guide provides comprehensive safety and handling information for 2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE, intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Chemical Identification

Property	Value
Chemical Name	2,2'-Bis(methoxymethoxy)-1,1'-binaphthalene
Molecular Formula	C <sub>24</sub> H <sub>22</sub> O <sub>4</sub> [1][2][3][4][5]
Molecular Weight	374.43 g/mol
CAS Numbers	74292-20-9 (racemic)[2], 173831-50-0 ((R)-enantiomer)[6], 142128-92-5 ((S)-enantiomer)[3]
Appearance	Solid, White solid[7], Colorless solid[2]
Melting Point	92-96 °C (racemic)[1], 101-105 °C ((R)-enantiomer)

## Hazard Identification and Classification

This chemical is classified as hazardous. The primary hazards are serious eye damage and long-term adverse effects on the aquatic environment.

GHS Classification:

- Eye Damage/Irritation, Category 1
- Hazardous to the aquatic environment, acute hazard, Category 1
- Hazardous to the aquatic environment, long-term hazard, Category 1

Signal Word: Danger

Hazard Pictograms:

corrosive environment

Hazard Statements:

- H318: Causes serious eye damage.
- H410: Very toxic to aquatic life with long lasting effects.
- H413: May cause long lasting harmful effects to aquatic life.

Precautionary Statements:

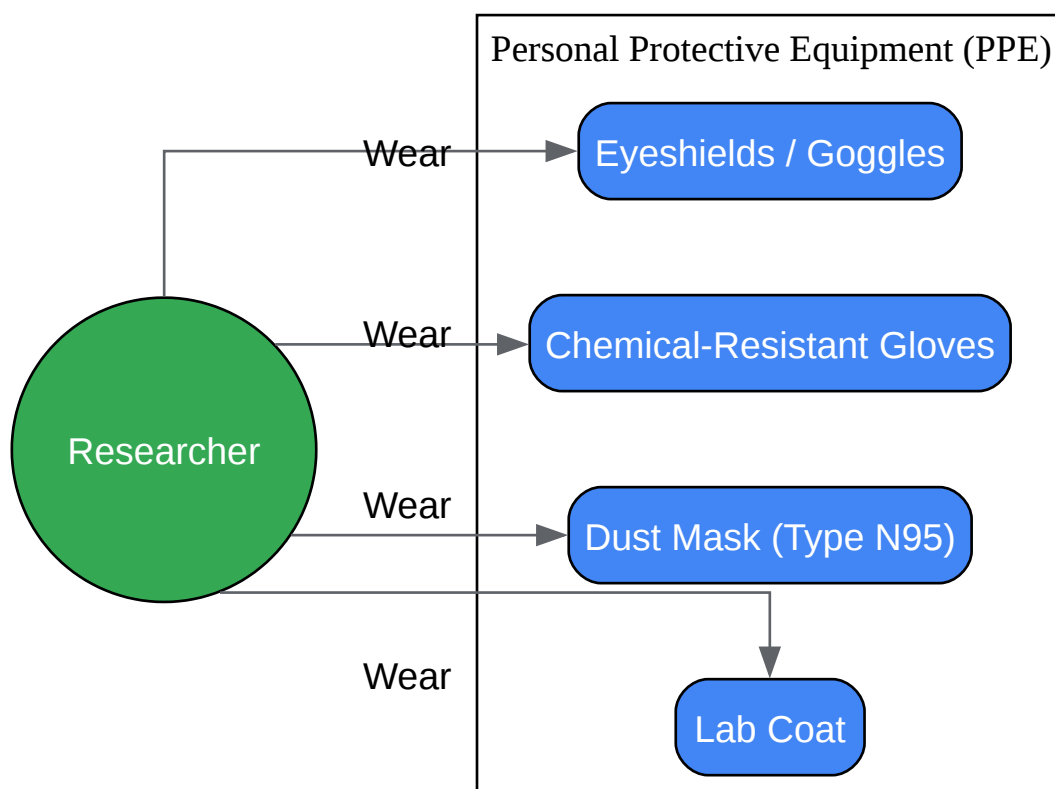
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Safe Handling and Storage

Adherence to proper laboratory protocols is essential when handling this compound.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.



[Click to download full resolution via product page](#)

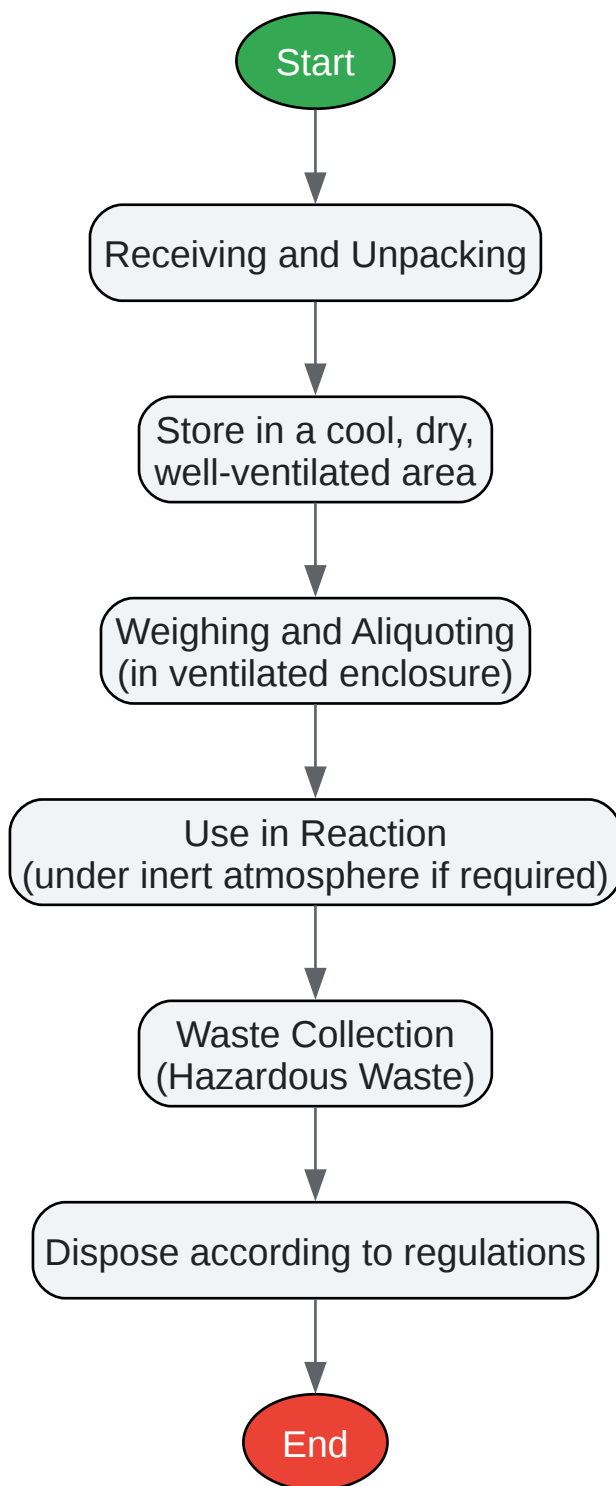
Caption: Recommended Personal Protective Equipment (PPE).

## Engineering Controls

- Work in a well-ventilated area.
- Use a local exhaust ventilation system to minimize dust inhalation.

## Handling Procedures

A systematic approach to handling ensures safety at every step.



[Click to download full resolution via product page](#)

Caption: Safe Handling Workflow.

## Storage

- Store in a tightly closed container in a dry and well-ventilated place.
- This compound is classified under Storage Class 11: Combustible Solids.

## First-Aid Measures

In case of exposure, immediate action is crucial.

Exposure Route	First-Aid Procedure
Eye Contact	Rinse immediately with plenty of water and seek medical advice.[1] If contact lenses are worn, remove them if it is easy to do so and continue rinsing.
Skin Contact	Take off all contaminated clothing immediately. Rinse skin with water.
Inhalation	Remove person to fresh air and keep comfortable for breathing. Get medical advice if you feel unwell.
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek medical attention.

## Fire-Fighting Measures

- Suitable extinguishing media: Water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or chemical foam.[8]
- Hazardous combustion products: Carbon monoxide (CO) and Carbon dioxide (CO<sub>2</sub>).[8]
- Protective equipment: Wear self-contained breathing apparatus for firefighting if necessary.

## Accidental Release Measures

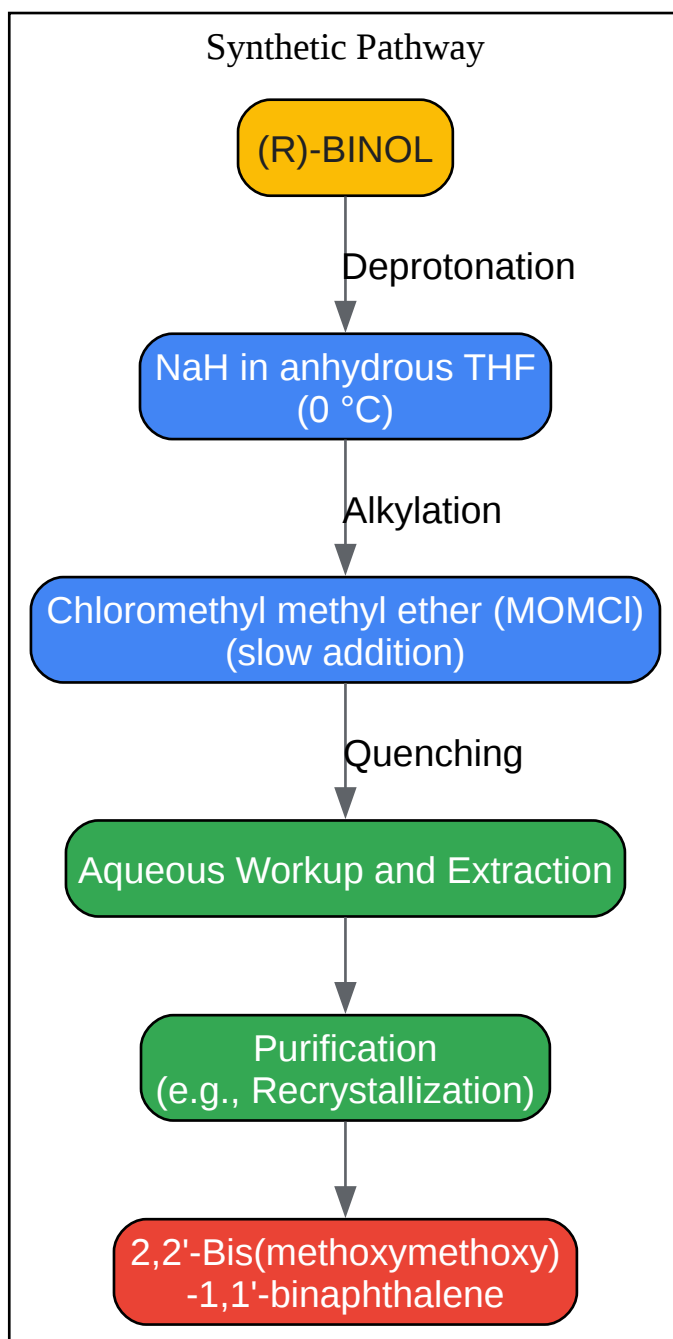
- Personal precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains. Discharge into the environment must be avoided.[1]
- Methods for cleaning up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

## Disposal Considerations

- Dispose of this material and its container as hazardous waste.[1]
- Disposal must be in accordance with local and national regulations.

## Experimental Protocol: Synthesis

**2,2'-Bis(methoxymethoxy)-1,1'-binaphthalene** is often synthesized from the corresponding (R)- or (S)-BINOL. The following is a general procedure based on literature.[7][9]



[Click to download full resolution via product page](#)

Caption: General Synthetic Workflow.

Detailed Methodology:

- Under an inert atmosphere (e.g., nitrogen), (R)-1,1'-bi-2-naphthol is suspended in an anhydrous solvent like dichloromethane or THF.[7][9]
- The suspension is cooled in an ice bath.[7]
- A base, such as N,N-Diisopropylethylamine or Sodium Hydride (NaH), is added.[7][9]
- Chloromethyl methyl ether is then added dropwise to the reaction mixture.[7][9]
- The reaction is allowed to warm to room temperature and stirred for several hours.[7][9]
- The reaction is monitored by Thin Layer Chromatography (TLC).[7]
- Upon completion, the reaction is quenched with water and the product is extracted with an organic solvent.[7]
- The combined organic layers are washed, dried, and concentrated under reduced pressure.[7]
- The crude product is then purified, typically by recrystallization.[7]

This technical guide is intended to provide essential safety and handling information. It is not a substitute for a thorough risk assessment before use. Always consult the most current Safety Data Sheet (SDS) from the supplier before handling this chemical.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chembk.com [chembk.com]
- 2. alfachemic.com [alfachemic.com]
- 3. chembk.com [chembk.com]
- 4. labcompare.com [labcompare.com]



- 5. (R)-2,2'-Bis(methoxymethoxy)-1,1'-binaphthyl 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 6. calpaclab.com [calpaclab.com]
- 7. orgsyn.org [orgsyn.org]
- 8. fishersci.com [fishersci.com]
- 9. (R)-2,2'-Bis(methoxymethoxy)-1,1'-binaphthyl - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b114958#2-2-bis-methoxymethoxy-1-1-binaphthalene-safety-and-handling]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)